

Physical and chemical properties of isoarabidopyl alcohol

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An In-depth Technical Guide to Iso-arabidopyl Alcohol

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of iso-arabidopyl alcohol. Iso-arabidopyl alcohol, a member of the arabidopyrone family of natural products, is a secondary metabolite found in Arabidopsis thaliana. This document summarizes its known chemical and physical characteristics, details its biosynthetic pathway, and outlines its chemical synthesis. The information is presented through structured data tables and detailed diagrams to facilitate understanding and application in research and development.

Chemical Identity and Properties

Iso-**arabidopyl alcohol** is a depositor-supplied synonym for the compound formally named 5-[(E)-3-hydroxyprop-1-enyl]-6-oxopyran-2-carboxylic acid[1]. It is a unique α -pyrone derivative discovered in the model plant organism, Arabidopsis thaliana[2][3].

Physical and Chemical Properties



Experimental data on the physical properties of iso-arabidopyl alcohol are not readily available in the public literature. The following table summarizes the computed physicochemical properties sourced from the PubChem database[1].

Property	Value	Source
Molecular Formula	C ₉ H ₈ O ₅	PubChem[1]
Molecular Weight	196.16 g/mol	PubChem[1]
Monoisotopic Mass	196.03717 Da	PubChem[1]
XLogP3-AA (LogP)	0.9	PubChem (Computed)[1]
Hydrogen Bond Donors	2	PubChem (Computed)[1]
Hydrogen Bond Acceptors	5	PubChem (Computed)[1]
Rotatable Bond Count	2	PubChem (Computed)[1]
Topological Polar Surface Area	86.7 Ų	PubChem (Computed)[1]
Formal Charge	0	PubChem[1]
IUPAC Name	5-[(E)-3-hydroxyprop-1-enyl]-6- oxopyran-2-carboxylic acid	PubChem[1]
SMILES	C1=C(C(=O)OC(=C1)C(=O)O)/ C=C/CO	PubChem[1]
InChlKey	ZHVDMMGTPDSABS- OWOJBTEDSA-N	PubChem[1]

Note: The properties listed are computationally generated and may not reflect experimentally determined values.

Biosynthesis Pathway

Iso-**arabidopyl alcohol** is synthesized in Arabidopsis thaliana through a novel branch of the phenylpropanoid pathway[3]. This biosynthetic route involves the neofunctionalization of a duplicated gene, highlighting an evolutionary mechanism for the generation of chemical diversity in plants[3][4][5].



Experimental Protocol: Elucidation of the Biosynthetic Pathway

The biosynthesis of arabidopyrones, including iso-**arabidopyl alcohol**, was elucidated by Weng et al. (2012) through a combination of genetic, metabolic, and biochemical analyses in Arabidopsis thaliana[3]. The key experimental steps involved:

- Metabolite Profiling: Comparative metabolite profiling of wild-type and mutant Arabidopsis
 plants using liquid chromatography-mass spectrometry (LC-MS) to identify novel
 compounds.
- Gene Co-expression Analysis: Identification of candidate biosynthetic genes by analyzing transcriptomic data for genes co-expressed with known phenylpropanoid pathway genes.
- Mutant Analysis: Characterization of knockout mutants for candidate genes to establish their role in the pathway.
- Heterologous Expression and Enzyme Assays: Expression of candidate enzymes (e.g., CYP84A4 and AtLigB) in a heterologous host (e.g., yeast or E. coli) to characterize their specific catalytic functions and substrate specificities.
- Isotopic Labeling: Feeding experiments with stable isotope-labeled precursors (e.g., ¹³C-phenylalanine) to trace the metabolic flow and confirm the origin of the carbon skeleton.

Diagram of the Biosynthetic Pathway

The following diagram illustrates the key enzymatic steps in the biosynthesis of iso-**arabidopyl alcohol** from the amino acid phenylalanine.





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Biosynthesis of Iso-arabidopyl alcohol from Phenylalanine.

Chemical Synthesis

The total synthesis of iso-**arabidopyl alcohol** was first reported by Matsumoto et al. in 2020[6]. The synthetic strategy relies on two key reactions: a Claisen condensation to construct the α -pyrone core and a Wittig reaction to install the side chain[2][7].

Experimental Protocol: General Synthetic Strategy

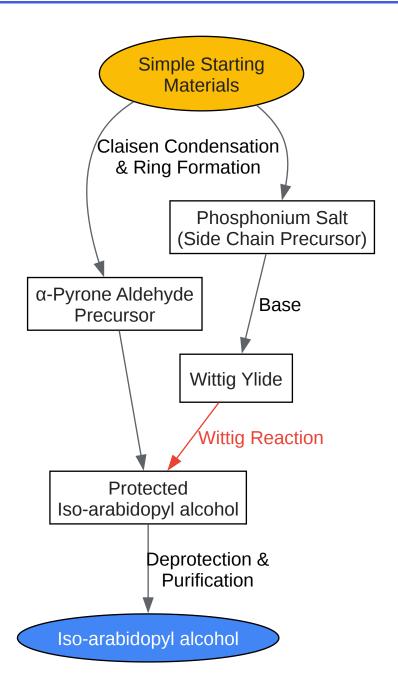
While the detailed, step-by-step protocol from the primary literature is not fully accessible, the general methodology can be outlined based on the reported key reactions[2][7]:

- Formation of the α-Pyrone Ring: A Claisen condensation reaction is employed. This typically
 involves the base-mediated reaction of an ester with another carbonyl compound to form a
 β-keto ester or a related derivative, which can then be cyclized to form the pyrone ring.
- Introduction of the Side Chain: A Wittig reaction is used to append the (E)-3-hydroxyprop-1-enyl side chain. This involves the reaction of a phosphorus ylide (generated from a phosphonium salt) with an appropriate aldehyde precursor on the α-pyrone ring.
- Deprotection and Isolation: Final deprotection steps, if any protecting groups were used, followed by purification (e.g., by chromatography) to yield pure iso-arabidopyl alcohol.

Diagram of the Synthetic Workflow

This diagram provides a logical overview of the synthetic approach to iso-arabidopyl alcohol.





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General workflow for the total synthesis of Iso-arabidopyl alcohol.

Biological Function and Applications

The biological role of iso-**arabidopyl alcohol** and other arabidopyrones is primarily understood in the context of plant secondary metabolism. These compounds are believed to be involved in plant defense mechanisms[8][9]. As α -pyrones are a structural feature in a wide variety of biologically active metabolites, they may possess antimicrobial or other valuable



bioactivities[10]. However, specific studies on the pharmacological activities of iso-arabidopyl alcohol are limited. Its unique structure, derived from a novel biosynthetic pathway, makes it an interesting target for further investigation in drug discovery and as a scaffold for the synthesis of novel bioactive compounds.

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